

detailed experimental protocol for 2-Amino-5-chloro-3-methylpyridine synthesis

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Compound of Interest

Compound Name: 2-Amino-5-chloro-3-methylpyridine

Cat. No.: B1330711

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Application Note: Synthesis of 2-Amino-5-chloro-3-methylpyridine

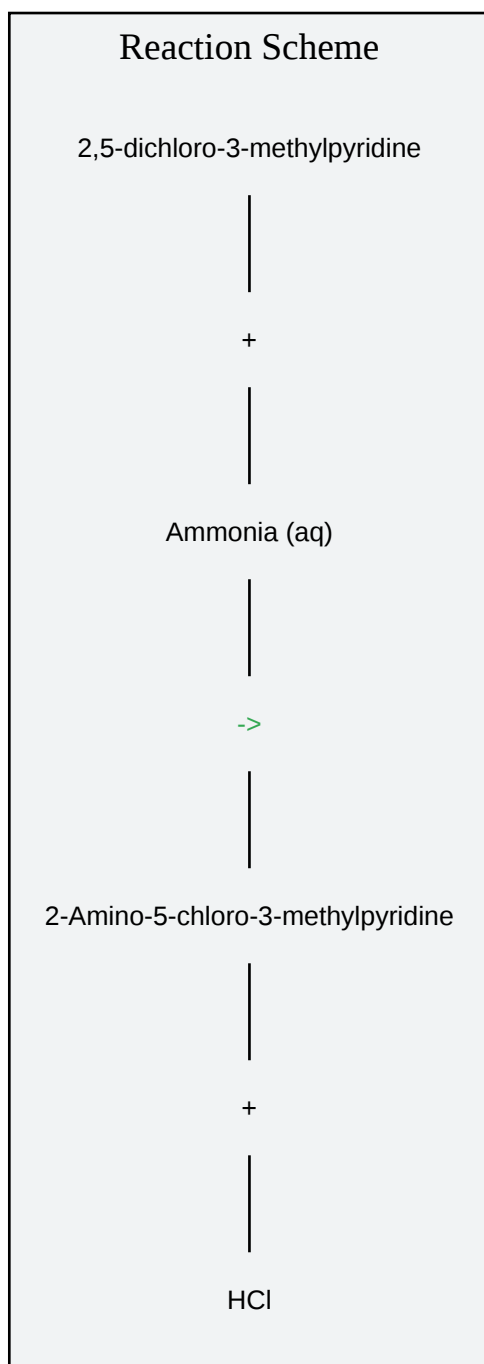
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This document provides a detailed experimental protocol for the synthesis of **2-Amino-5-chloro-3-methylpyridine**, a key intermediate in pharmaceutical and agrochemical research. The described method is based on the nucleophilic aromatic substitution of 2,5-dichloro-3-methylpyridine.

Introduction

2-Amino-5-chloro-3-methylpyridine is a substituted pyridine derivative with applications as a building block in the synthesis of bioactive molecules. This protocol details a laboratory-scale procedure for its preparation via amination of a dichlorinated precursor, a common and effective method for the introduction of an amino group onto a pyridine ring.

Reaction Scheme



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Caption: Reaction scheme for the synthesis of **2-Amino-5-chloro-3-methylpyridine**.

Experimental Protocol

This protocol is adapted from established procedures for the amination of chloropyridines.

Materials:

- 2,5-dichloro-3-methylpyridine
- Aqueous ammonia (28-30%)
- 1,4-Dioxane
- Copper(I) oxide (Cu_2O) - Catalyst
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- High-pressure reaction vessel (autoclave)

Equipment:

- Magnetic stirrer with heating plate
- Round-bottom flasks
- Condenser
- Separatory funnel
- Rotary evaporator
- Filtration apparatus
- pH meter or pH paper
- Standard laboratory glassware

Procedure:

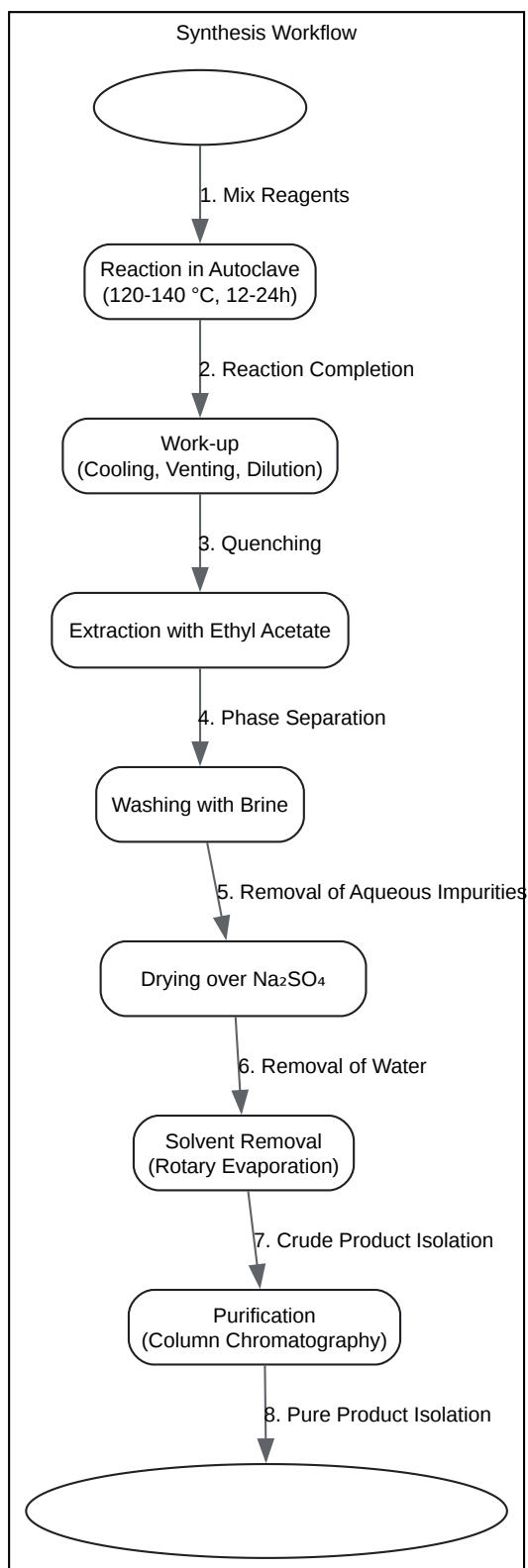
- **Reaction Setup:** In a high-pressure reaction vessel, combine 2,5-dichloro-3-methylpyridine (1.0 eq), copper(I) oxide (0.1 eq), and 1,4-dioxane.
- **Addition of Ammonia:** To the stirred mixture, add aqueous ammonia (10 eq).
- **Reaction:** Seal the vessel and heat the mixture to 120-140 °C with vigorous stirring. The reaction progress should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** After the reaction is complete (typically 12-24 hours), cool the vessel to room temperature and carefully vent any excess pressure.
- **Quenching:** Transfer the reaction mixture to a round-bottom flask and dilute with water.
- **Extraction:** Extract the aqueous mixture with ethyl acetate (3 x volumes).
- **Washing:** Combine the organic layers and wash with brine.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to afford pure **2-Amino-5-chloro-3-methylpyridine**.

Data Presentation

| Compound | Molecular Formula | Molecular Weight (g/mol) | Starting Amount (mmol) | Product Amount (mmol) | Yield (%) |
|-----------------------------------|---|----------------------------|------------------------|-----------------------|-----------|
| 2,5-dichloro-3-methylpyridine | C ₆ H ₅ Cl ₂ N | 162.02 | 10.0 | - | - |
| 2-Amino-5-chloro-3-methylpyridine | C ₆ H ₇ ClN ₂ | 142.59 | - | 7.5 | 75 |

Note: The presented yield is a representative value and may vary depending on reaction conditions and scale.

Workflow Diagram



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Caption: Workflow for the synthesis of **2-Amino-5-chloro-3-methylpyridine**.

Safety Precautions

- This experiment should be conducted in a well-ventilated fume hood.
- Personal protective equipment (safety glasses, lab coat, and gloves) must be worn at all times.
- The high-pressure reaction vessel should be handled by trained personnel, and its pressure limits should not be exceeded.
- Aqueous ammonia is corrosive and has a pungent odor; handle with care.
- Organic solvents are flammable; avoid open flames.
- Dispose of all chemical waste according to institutional guidelines.

Disclaimer: This protocol is intended for informational purposes for qualified researchers. The user is solely responsible for the safe execution of this procedure.

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